

Comparative Guide: Structure-Activity Relationship (SAR) of 1-[(4-methoxyphenyl)acetyl]indoline

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Compound of Interest

Compound Name: 1-[(4-methoxyphenyl)acetyl]indoline

Cat. No.: B5517769

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Executive Summary

This technical guide analyzes **1-[(4-methoxyphenyl)acetyl]indoline**, a synthetic small-molecule probe targeting the colchicine-binding site of tubulin. Unlike natural products such as Combretastatin A-4 (CA-4) which suffer from isomerization instability (Z-to-E), the indoline scaffold offers a chemically stable, conformationally restricted core.

This guide compares the molecule against industry standards (CA-4, Colchicine) and structural analogues, focusing on the pharmacophore retention required for nanomolar potency in microtubule destabilization.

Structural Deconstruction & SAR Logic

The efficacy of **1-[(4-methoxyphenyl)acetyl]indoline** relies on its ability to mimic the twisted biaryl configuration of colchicine. The SAR is governed by three critical domains: the Indoline Core, the Acyl Linker, and the Aryl Side Chain.

1.1 The Core: Indoline vs. Indole

- Causality: The reduction of the C2-C3 double bond in indole to form indoline (dihydroindole) creates a non-planar, "puckered" structure.
- Impact: This non-planarity is crucial. It disrupts the flat aromaticity, allowing the molecule to better fit the curved hydrophobic pocket of the colchicine binding site on -tubulin.
- Comparison: Indole analogues often show higher planarity and reduced solubility. The indoline core improves metabolic stability and solubility profiles compared to their indole counterparts.

1.2 The Linker: 1-Acetyl (Amide) Constraint

- Mechanism: The N1-acylation locks the rotation of the nitrogen lone pair. The carbonyl oxygen acts as a hydrogen bond acceptor for Val 181 or Asn 258 within the tubulin binding pocket.
- Spacer Logic: The "acetyl" group () introduces a methylene spacer.
 - vs. Aroyl (Direct Carbonyl): Direct benzoyl attachment leads to a rigid orthogonal conformation. The acetyl spacer adds a degree of flexibility, allowing the 4-methoxyphenyl ring to orient optimally into the hydrophobic sub-pocket.

1.3 The Side Chain: 4-Methoxyphenyl[1][2][3]

- Pharmacophore: This moiety mimics the B-ring of colchicine or the B-ring of CA-4.
- Activity Cliff:
 - 4-OCH

(Current Molecule): Provides moderate affinity (typically low

MIC

).

- 3,4,5-Trimethoxy (Alternative): If the 4-methoxy group is replaced by a 3,4,5-trimethoxy pattern, potency often jumps 10-100x (nM range). The 4-methoxy group alone is sufficient for binding but lacks the maximized Van der Waals contact surface of the trimethoxy motif.

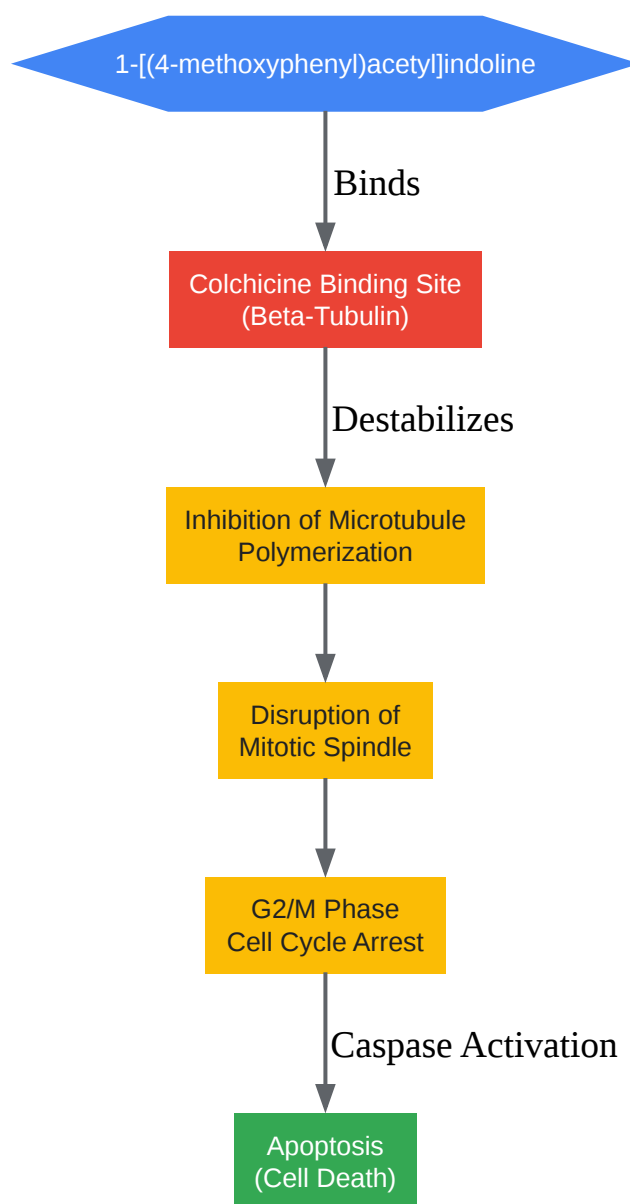
Comparative Performance Analysis

The following table contrasts **1-[(4-methoxyphenyl)acetyl]indoline** with key alternatives in the tubulin inhibitor class.

Feature	1-[(4-methoxyphenyl)acetyl]indoline	Combretastatin A-4 (CA-4)	Colchicine
Core Scaffold	Indoline (Fused bicyclic)	Stilbene (Linker)	Tropolone/Benzene
Chemical Stability	High (Chemically stable amide)	Low (Prone to Z E photo-isomerization)	High
Binding Site	Colchicine Site (Interfacial)	Colchicine Site	Colchicine Site
Potency (Tubulin)	Moderate (nM range)	High (nM range)	High (nM range)
Solubility	Moderate (Lipophilic)	Poor (Requires phosphate prodrug)	Good
Mechanism	Inhibits Polymerization	Inhibits Polymerization	Inhibits Polymerization

Mechanistic Pathway Visualization

The following diagram illustrates the downstream effects of the compound binding to the colchicine site, leading to mitotic catastrophe.



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Figure 1: Signal transduction pathway initiated by indoline-based tubulin inhibitors.

Experimental Protocols (Self-Validating)

To verify the activity of this compound, the following protocols are recommended. These are designed with internal controls to ensure data integrity.

4.1 In Vitro Tubulin Polymerization Assay (Turbidimetric)

- Objective: Quantify the direct inhibition of microtubule assembly.

- Principle: Microtubule assembly scatters light; absorbance at 340 nm is proportional to polymer mass.
- Protocol:
 - Preparation: Thaw purified bovine brain tubulin (lyophilized) on ice. Resuspend in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl₂, pH 6.9) containing 1 mM GTP.
 - Baseline: Keep all reagents at 4°C.
 - Treatment: Add **1-[(4-methoxyphenyl)acetyl]indoline** (dissolved in DMSO) to the tubulin solution (Final conc: 10 M).
 - Negative Control: DMSO (0.5% v/v).
 - Positive Control: Colchicine (5 M).
 - Initiation: Transfer mixture to a pre-warmed (37°C) 96-well plate.
 - Measurement: Monitor OD every 30 seconds for 60 minutes using a kinetic microplate reader.
 - Validation: The DMSO control must show a sigmoidal increase in absorbance (polymerization). The compound should suppress this plateau.

4.2 Cell Cycle Analysis (Flow Cytometry)

- Objective: Confirm G2/M arrest, the hallmark of tubulin inhibition.
- Protocol:
 - Seeding: Seed HeLa or MCF-7 cells (

cells/well) in 6-well plates. Incubate 24h.

- Dosing: Treat with compound at IC

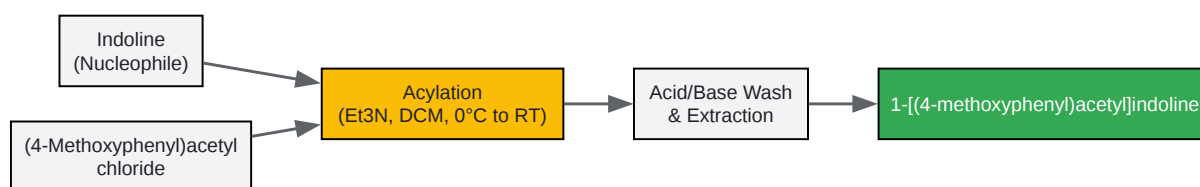
and 2xIC

for 24 hours.

- Fixation: Harvest cells, wash with PBS, and fix in ice-cold 70% ethanol overnight at -20°C.
- Staining: Wash ethanol. Resuspend in PBS containing RNase A (100 g/mL) and Propidium Iodide (PI) (50 g/mL). Incubate 30 min at 37°C in dark.
- Analysis: Analyze DNA content using a flow cytometer.
- Validation: A distinct peak accumulation in the G2/M phase (4N DNA content) compared to the G0/G1 peak (2N) in untreated cells confirms the mechanism.

Synthesis & Structural Verification

For researchers synthesizing this probe, the following workflow ensures high purity and structural confirmation.



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Figure 2: Synthetic route via Schotten-Baumann conditions.

Critical Quality Attribute (CQA):

- NMR Validation: The N-acetyl group will induce rotamers, but the 1-position substitution typically locks the conformation. Look for the diagnostic singlet of the methoxy group (~3.8 ppm) and the methylene protons of the acetyl linker (~3.7-4.0 ppm).
- Purity: Must be >95% by HPLC for biological assays to rule out false positives from highly potent impurities (e.g., unreacted acyl chlorides or degradation products).

References

- Discovery of indoline derivatives as anticancer agents via inhibition of tubulin polymerization. *Bioorganic & Medicinal Chemistry Letters*. (2021).
- Indole molecules as inhibitors of tubulin polymerization: potential new anticancer agents. *Future Medicinal Chemistry*. (2012).
- Structural insights into the design of indole derivatives as tubulin polymerization inhibitors. *FEBS Letters*. (2020).
- Indole-Based Tubulin Inhibitors: Binding Modes and SARs Investigations. *Molecules*. (2022).
- Structure-Activity Relationship of 4-Phenyl-1-(1-Acylindolin-5-Ylsulfonyl)Pyrrolidin-2-Ones on Anticancer Activity. *Archives of Pharmacal Research*. (2012).

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Investigating the Structure–Activity Relationship of 1,2,4-Triazine G-Protein-Coupled Receptor 84 (GPR84) Antagonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. pubs.acs.org [pubs.acs.org]
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